Physicochemical Profile & Impurity Management: Butyl 2-hydroxyethanesulfonate[1]

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Compound of Interest

Compound Name:	*Butyl 2-hydroxyethanesulfonate*
CAS No.:	*78303-74-9*
Cat. No.:	*B3331117*

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Executive Summary: The Criticality of Sulfonate Esters

Butyl 2-hydroxyethanesulfonate (CAS: 78303-74-9) is an alkyl sulfonate ester formed from the condensation of isethionic acid (2-hydroxyethanesulfonic acid) and n-butanol. While isethionate salts are ubiquitous mild surfactants in personal care, this specific ester derivative presents a distinct profile relevant to drug development: it is a potent alkylating agent.

For researchers in Active Pharmaceutical Ingredient (API) synthesis, this molecule is primarily managed as a Potentially Genotoxic Impurity (PGI). Its structural homology to butyl methanesulfonate (BMS) suggests it possesses significant

reactivity toward biological nucleophiles (DNA), necessitating strict control strategies under ICH M7 guidelines.

Chemical Identity & Structural Analysis

Unlike fatty acyl isethionates (where the ester linkage is at the carboxylic end), this molecule is a sulfonate ester. This distinction is chemically vital: sulfonate esters are excellent leaving

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groups, whereas carboxylate esters are not alkylating agents under physiological conditions.

Attribute	Detail
IUPAC Name	Butyl 2-hydroxyethanesulfonate
Common Name	n-Butyl Isethionate (Ester)
CAS Number	78303-74-9
Molecular Formula	
Molecular Weight	182.24 g/mol
SMILES	CCCCOS(=O)(=O)CCO
Structural Class	Alkyl Sulfonate Ester (PGI Class 1/2)

Physicochemical Properties

The following data synthesizes experimental values with high-confidence predictive models (ACD/Labs, EPISuite) where specific experimental data for this impurity is proprietary or sparse.

Table 1: Core Physicochemical Parameters[1]

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Property	Value (Condition)	Relevance to Process
Physical State	Colorless to pale yellow liquid	Handling & dosing accuracy.
Boiling Point	285°C (Predicted @ 760 mmHg)	High BP makes removal by distillation difficult; likely to decompose before boiling.
Density	1.18 ± 0.1 g/cm³	Phase separation in aqueous workups.
LogP (Oct/Water)	0.20 – 0.60 (Predicted)	Critical: More lipophilic than isethionic acid (LogP -1.6), allowing cell membrane penetration.
pKa	14.8 (Hydroxyl group)	The sulfonate ester moiety is neutral; ionization only occurs at the alcohol.
Water Solubility	Soluble / Miscible	Hard to wash out with water washes alone due to amphiphilic nature.
Vapor Pressure	0.002 mmHg (@ 25°C)	Low volatility reduces inhalation risk but increases persistence in solid API.

Solvation & Partitioning Logic

- Amphiphilicity: The molecule contains a polar "head" (hydroxyl + sulfone) and a lipophilic "tail" (butyl). This surfactant-like structure can lead to emulsion formation during liquid-liquid extraction.
- Solvent Compatibility: Highly soluble in polar organic solvents (DCM, Methanol, DMSO).

Mechanism of Toxicity: The Alkylation Pathway

The primary concern with **Butyl 2-hydroxyethanesulfonate** is its reactivity as an electrophile. The sulfonate group (

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) is a weak base and an excellent leaving group, activating the adjacent butyl carbon for nucleophilic attack.

Biological Interaction

In a biological context, the

position of Guanine in DNA acts as the nucleophile. The butyl group is transferred to the DNA base via an

mechanism, leading to depurination and potential mutagenicity.

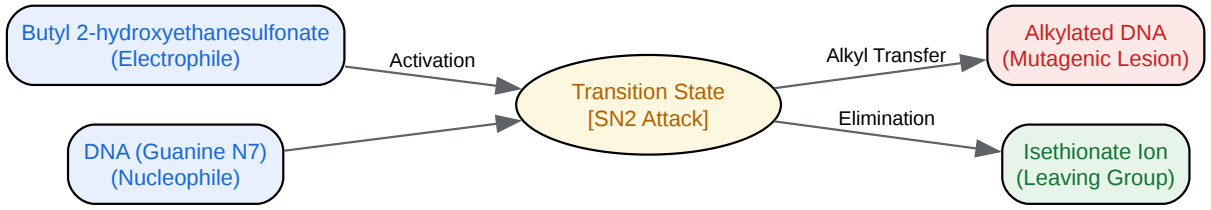

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Figure 1: Mechanism of DNA Alkylation by **Butyl 2-hydroxyethanesulfonate** via SN2 reaction.

Formation & Stability Kinetics

Understanding how this impurity forms is the key to preventing it. It is rarely added intentionally but forms in situ.

Formation Pathway

The esterification of isethionic acid (or its sodium salt under acidic conditions) with n-butanol is an equilibrium-driven reaction.

Risk Factors:

- Acidic Conditions: Strong acids (HCl,

  , MSA) catalyze the formation.

- Excess Alcohol: Using butanol as a solvent in the presence of isethionic acid residues.

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- Dehydration: Removal of water (azeotropic distillation) drives the equilibrium toward the ester.

Hydrolytic Stability

Sulfonate esters are susceptible to hydrolysis, which is the primary method for their destruction/purging.

- Acidic pH: Slow hydrolysis. The ester can persist during acidic workups.
- Basic pH: Rapid hydrolysis. Treatment with NaOH or

  converts the ester back to the benign alcohol and sulfonate salt.

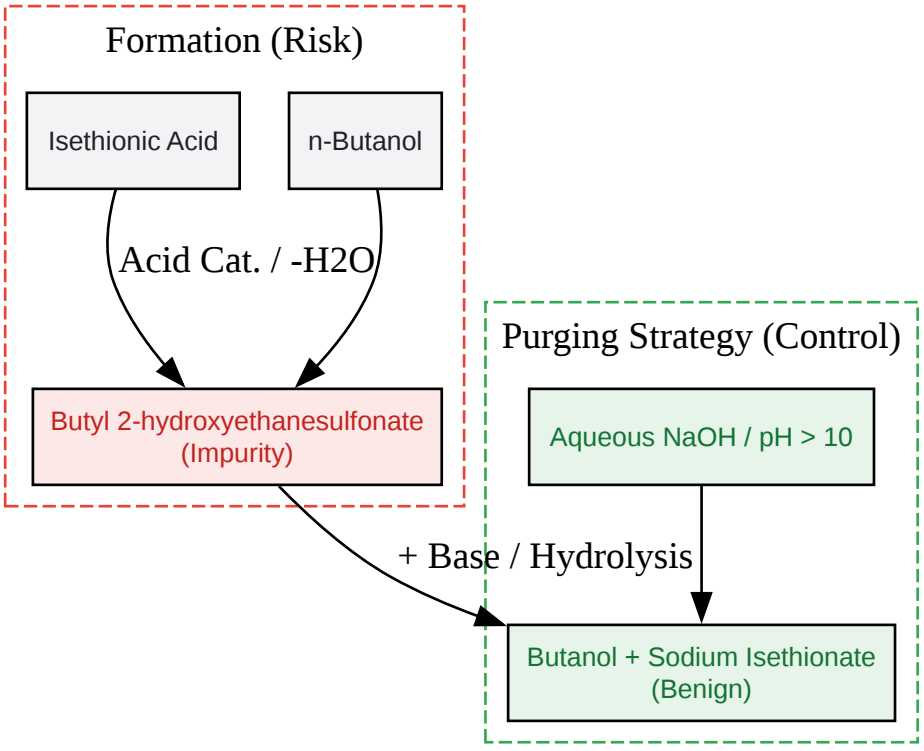

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Figure 2: Formation and Purging Strategy. Acidic environments promote formation; basic environments promote destruction.

Analytical Control Strategy

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Given the PGI status, the Threshold of Toxicological Concern (TTC) usually limits this impurity to < 1.5 µ g/day (lifetime exposure).

Recommended Protocol: GC-MS or LC-MS/MS

Standard HPLC-UV is often insufficient due to the lack of a strong chromophore (only weak absorbance < 210 nm).

- Technique: LC-MS/MS (Electrospray Ionization, ESI+).
- Derivatization (Optional): If GC is preferred, the hydroxyl group may require silylation (e.g., BSTFA) to improve volatility and peak shape, though direct injection is possible for the ester.
- Sample Prep: Avoid using butanol or alcohols in the diluent to prevent in situ formation during analysis. Use Acetonitrile/Water.

References

- Teasdale, A. (2017). Genotoxic Impurities: Strategies for Identification and Control. Wiley. Link
- ICH M7(R1). (2017). Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. Link
- Elder, D. P., et al. (2009). "The utility of sulfonate ester formation and hydrolysis kinetic data in the control of genotoxic impurities." Journal of Pharmaceutical Sciences, 98(12). Link
- Snodin, D. J. (2010). "Residues of genotoxic alkyl mesylates in mesylate salt drug substances: Real or imaginary problems?" Regulatory Toxicology and Pharmacology, 56(1). Link
- LookChem. (2024). CAS 78303-74-9 Data Sheet. Link
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